

LC-MS method for 1-(2,5-Dimethoxybenzyl)piperazine hydrochloride detection

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Compound of Interest

Compound Name:	1-(2,5-Dimethoxybenzyl)piperazine hydrochloride
CAS No.:	374897-99-1
Cat. No.:	B1321116

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An LC-MS method for the sensitive and selective detection of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride** (DMBP-HCl) is crucial for researchers in drug development and forensic science.^{[1][2]} This psychoactive substance, belonging to the piperazine class, requires accurate quantification in various matrices.^{[3][4]} While a specific validated method for DMBP-HCl is not readily available in the public domain, a robust protocol can be developed based on established methods for similar piperazine derivatives.^{[5][6][7]}

This application note provides a detailed protocol for the quantitative analysis of DMBP-HCl using Liquid Chromatography-Mass Spectrometry (LC-MS). The method is designed for high sensitivity and specificity, making it suitable for demanding research and analytical applications.

Quantitative Data Summary

The following table summarizes the expected quantitative parameters for the LC-MS analysis of 1-(2,5-Dimethoxybenzyl)piperazine. These values are estimates based on the analysis of

similar compounds and will require experimental validation.

Parameter	Expected Value
Molecular Formula	C ₁₃ H ₂₀ N ₂ O ₂ · HCl[2][8]
Formula Weight	272.78 g/mol [8]
Precursor Ion ([M+H] ⁺)	m/z 237.16
Product Ions (for MRM)	To be determined experimentally. Plausible fragments could be m/z 151.08 (dimethoxybenzyl moiety) and m/z 86.09 (piperazine ring fragment).
Retention Time (RT)	~ 3 - 7 minutes (highly dependent on specific column and gradient)
Limit of Detection (LOD)	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 5.0 ng/mL
Linear Range	1 - 500 ng/mL

Experimental Protocols

This section details the proposed methodology for the LC-MS analysis of DMBP-HCl.

Standard and Sample Preparation

- **Standard Stock Solution (1 mg/mL):** Accurately weigh and dissolve 1 mg of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride** reference standard in 1 mL of methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution with the initial mobile phase composition (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid) to achieve concentrations ranging from 1 ng/mL to 500 ng/mL.
- **Sample Preparation (e.g., Plasma):** For the analysis of biological samples, a protein precipitation step is recommended.[9] To 100 µL of plasma, add 300 µL of ice-cold acetonitrile containing an appropriate internal standard. Vortex for 1 minute and centrifuge at

10,000 x g for 10 minutes. Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 µL of the initial mobile phase.

LC-MS/MS Method Parameters

The following are suggested starting parameters for method development and will likely require optimization.

Liquid Chromatography (LC) Parameters:

Parameter	Recommended Setting
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Gradient Elution	Start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.

Mass Spectrometry (MS) Parameters:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	120 °C
Desolvation Temperature	350 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	600 L/hr
Collision Gas	Argon
MRM Transitions	Precursor Ion (m/z 237.16) -> Product Ions (to be optimized)

Method Validation

For reliable quantitative results, the developed LC-MS method should be validated according to relevant guidelines. Key validation parameters include:

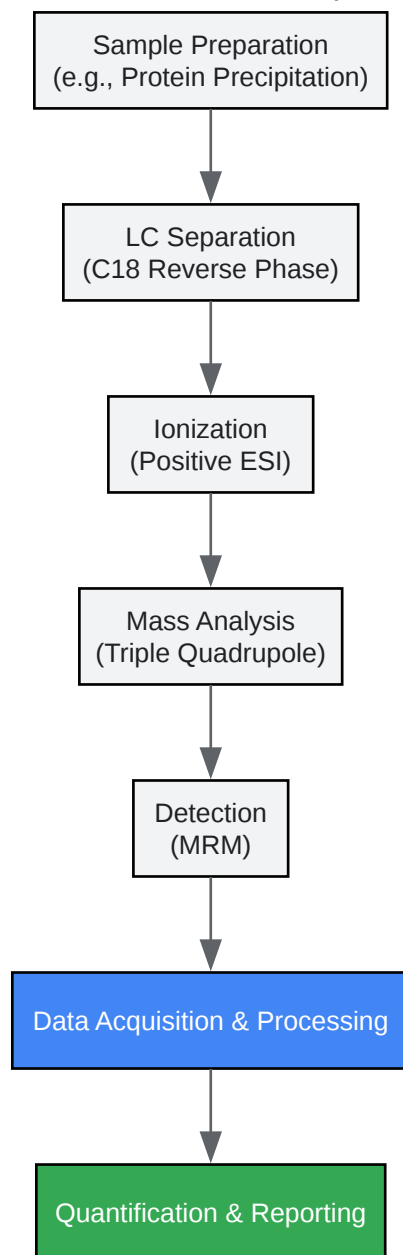
- **Specificity and Selectivity:** Assess the ability of the method to differentiate and quantify the analyte in the presence of other components in the sample matrix.
- **Linearity and Range:** Determine the concentration range over which the detector response is proportional to the analyte concentration.
- **Accuracy and Precision:** Evaluate the closeness of the measured values to the true values and the degree of scatter between a series of measurements.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Establish the lowest concentration of the analyte that can be reliably detected and quantified.
- **Matrix Effect:** Investigate the influence of co-eluting matrix components on the ionization of the analyte.

- **Stability:** Assess the stability of the analyte in the sample matrix under different storage conditions.

Visualizations

The following diagrams illustrate the key workflows and relationships in the LC-MS analysis of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**.

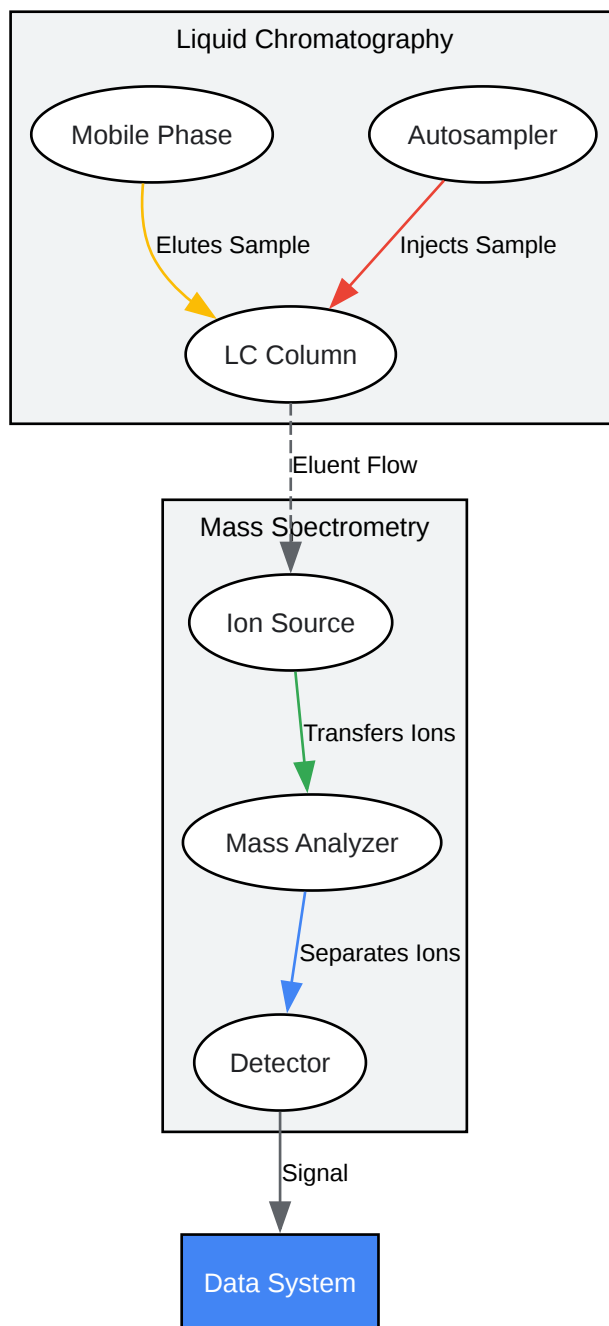
Experimental Workflow for LC-MS Analysis of DMBP-HCl



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Caption: Workflow for DMBP-HCl Analysis.

Logical Relationship of LC-MS Components

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Caption: LC-MS System Components.

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